

# R-(+)-Cibenzoline-d4: A Technical Overview for Researchers

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## Compound of Interest

Compound Name: *R-(+)-Cibenzoline-d4*

Cat. No.: *B15559506*

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For researchers, scientists, and drug development professionals, this technical guide provides an in-depth look at **R-(+)-Cibenzoline-d4**, a deuterated isotopologue of the antiarrhythmic agent Cibenzoline. This document outlines its chemical properties, mechanism of action, and relevant experimental data and protocols.

## Core Compound Information

While a specific CAS number for **R-(+)-Cibenzoline-d4** is not publicly available, its molecular formula and weight have been established. For reference, the CAS number for the racemic mixture of Cibenzoline is 53267-01-9[1][2].

| Property          | Value                                      | Source(s) |
|-------------------|--------------------------------------------|-----------|
| Molecular Formula | C18H14D4N2                                 | [3]       |
| Molecular Weight  | 266.38 g/mol                               | [3]       |
| Appearance        | Pale yellow gum                            |           |
| Solubility        | Methanol                                   |           |
| Storage           | 2-8°C                                      |           |
| Synonyms          | R-(+)-Cifenline-d4, R-(+)-Ro<br>22-7796-d4 |           |

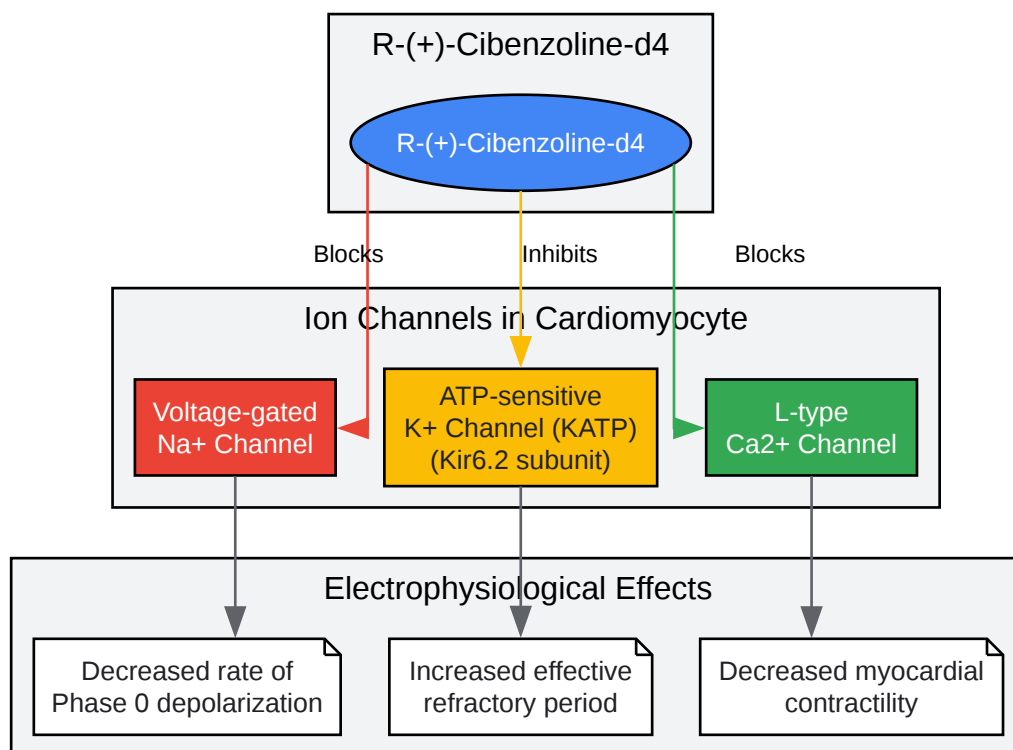
## Mechanism of Action

Cibenzoline is classified as a Class Ia antiarrhythmic drug. Its primary mechanism of action involves the blockade of sodium channels in cardiac cells[4][5]. This action reduces the rate of depolarization (Phase 0) of the cardiac action potential, thereby decreasing the excitability and conduction velocity in the heart[4].

In addition to sodium channel blockade, Cibenzoline exhibits several other key effects:

- **Potassium Channel Blockade:** Cibenzoline blocks ATP-sensitive potassium channels (KATP) by directly interacting with the pore-forming Kir6.2 subunit[6][7]. This is a distinct mechanism from sulfonylureas[6][8]. The IC50 for KATP channel inhibition has been reported as 22.2  $\mu$ M[7][9]. It also inhibits the delayed rectifier potassium currents, IKr and IKs, with IC50 values of 8.8  $\mu$ M and 12.3  $\mu$ M, respectively[7][9]. This potassium channel blockade prolongs the repolarization phase of the action potential, extending the refractory period[4].
- **Calcium Channel Blockade:** Cibenzoline also possesses some calcium channel-blocking activity, which contributes to its negative inotropic effects (a decrease in myocardial contractility)[5][10].
- **Anticholinergic Action:** It has mild anticholinergic properties[5]. In atrial myocytes, it has been shown to inhibit the muscarinic K<sup>+</sup> channel and/or the G-proteins coupled to it[11].

The deuteration in **R-(+)-Cibenzoline-d4** is intended to alter its pharmacokinetic profile, potentially affecting its metabolism and half-life, which can be advantageous in drug development and for use as an internal standard in analytical studies[9]. The metabolism of Cibenzoline is stereoselective and primarily involves cytochrome P450 enzymes, specifically CYP2D6 and CYP3A[12].



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Mechanism of action of Cibenzoline on cardiac ion channels.

## Quantitative Data from Experimental Studies

The following tables summarize the quantitative effects of Cibenzoline from various electrophysiological and clinical studies.

Table 1: Electrophysiological Effects of Intravenous Cibenzoline in Humans

| Parameter                    | Dose (mg/kg) | Change from Baseline | p-value | Reference(s)         |
|------------------------------|--------------|----------------------|---------|----------------------|
| Sinus Cycle Length           | 1.55         | Shortened by ~60 ms  | < 0.025 | <a href="#">[13]</a> |
| Intraatrial Conduction Time  | 1.55         | Increased by ~8 ms   | < 0.05  | <a href="#">[13]</a> |
| His-Purkinje Conduction (HV) | 1.55         | Increased by ~13 ms  | < 0.001 | <a href="#">[13]</a> |
| HV Interval                  | 1.8          | Increased by ~9 ms   | < 0.02  | <a href="#">[13]</a> |
| QRS Duration                 | 1.8          | Increased by ~20 ms  | > 0.05  | <a href="#">[13]</a> |
| QT Interval                  | 1.8          | Increased by ~18 ms  | < 0.025 | <a href="#">[13]</a> |
| Atrioventricular Nodal (AH)  | >1.8         | Increased by ~17 ms  | < 0.05  | <a href="#">[13]</a> |
| Atrial Effective Refractory  | >1.8         | Increased by ~20 ms  | < 0.05  | <a href="#">[13]</a> |

Table 2: Effects of Oral Cibenzoline in Patients with Hypertrophic Obstructive Cardiomyopathy (HOCM)

| Parameter                                       | Before<br>Cibenzoline | After<br>Cibenzoline | p-value | Reference(s)                              |
|-------------------------------------------------|-----------------------|----------------------|---------|-------------------------------------------|
| Left Ventricular<br>Pressure<br>Gradient (mmHg) | 123 ± 60              | 39 ± 33              | 0.0026  | <a href="#">[10]</a> <a href="#">[14]</a> |
| E/A Ratio<br>(Transmitral<br>Doppler)           | 1.20 ± 0.84           | 2.00 ± 1.72          | 0.029   | <a href="#">[10]</a> <a href="#">[14]</a> |
| Isovolumic<br>Relaxation Time<br>(ms)           | 73 ± 16               | 101 ± 23             | 0.0026  | <a href="#">[10]</a> <a href="#">[14]</a> |
| Left Ventricular<br>Systolic<br>Dimension (mm)  | 21.6 ± 2.4            | 26.2 ± 3.3           | 0.0004  | <a href="#">[10]</a> <a href="#">[14]</a> |
| Fractional<br>Shortening (%)                    | 47.6 ± 6.1            | 34.6 ± 8.8           | 0.0007  | <a href="#">[10]</a> <a href="#">[14]</a> |

## Experimental Protocols

### Patch-Clamp Electrophysiology for KATP Channel Inhibition

This protocol is based on methodologies described for studying the effects of Cibenzoline on ATP-sensitive K<sup>+</sup> channels in pancreatic β-cells, which can be adapted for cardiomyocytes.

#### 1. Cell Preparation:

- Isolate single ventricular myocytes or pancreatic β-cells from rats using enzymatic digestion (e.g., collagenase).
- Maintain the isolated cells in a high-potassium solution.

#### 2. Electrophysiological Recording:

- Utilize the whole-cell or inside-out patch-clamp technique.
- For whole-cell recordings, the pipette solution should contain a low concentration of ATP (e.g., 0.1 mM) to induce KATP channel activity. The external solution should be a standard Tyrode's solution.
- For inside-out patch recordings, after establishing a gigaseal, the patch is excised into a solution with a defined concentration of ATP to study the direct effects of Cibenzoline on the channel from the cytoplasmic side.

### 3. Drug Application:

- Prepare stock solutions of Cibenzoline in an appropriate solvent (e.g., DMSO) and dilute to the final desired concentrations in the bath solution.
- Apply Cibenzoline to the cells via a perfusion system.

### 4. Data Acquisition and Analysis:

- Record membrane currents using a patch-clamp amplifier.
- Apply voltage-clamp protocols to measure the current-voltage relationship.
- Analyze the data to determine the dose-dependent inhibition of the KATP channel current by Cibenzoline and calculate the IC50 value[15][16].

## Clinical Protocol for Assessing Cibenzoline Efficacy in HOCM

This protocol is a summary of the methodology used in clinical studies to evaluate the effect of Cibenzoline on patients with hypertrophic obstructive cardiomyopathy.

### 1. Patient Selection:

- Enroll patients diagnosed with HOCM with a significant left ventricular pressure gradient (LVPG).

### 2. Study Design:

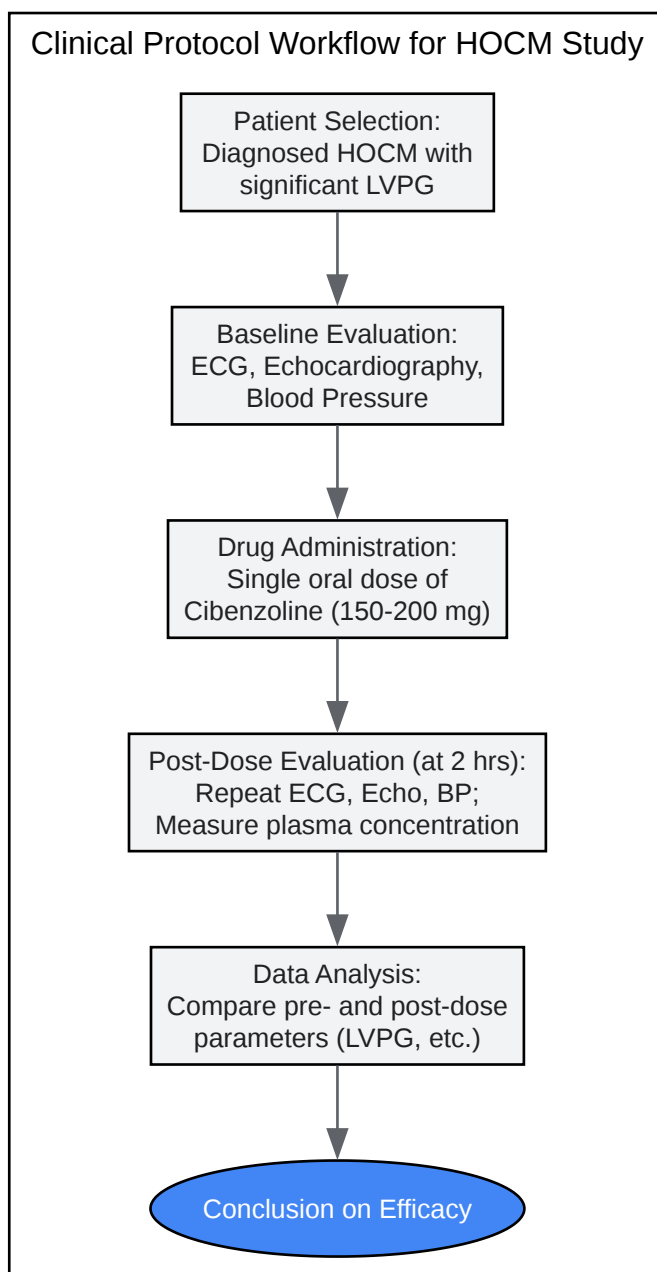
- Conduct a baseline evaluation including electrocardiogram (ECG), M-mode and continuous-wave Doppler echocardiography, and mechanocardiography.
- Administer a single oral dose of Cibenzoline (e.g., 150 mg or 200 mg).

### 3. Data Collection:

- Measure heart rate, blood pressure, and all echocardiographic parameters before and 2 hours after drug administration (the expected time of peak plasma concentration).
- Measure the plasma concentration of Cibenzoline at the 2-hour mark.

### 4. Endpoints and Analysis:

- The primary endpoint is the change in LVPG.
- Secondary endpoints include changes in left ventricular dimensions, fractional shortening, transmitral Doppler flow patterns (E/A ratio), and isovolumic relaxation time.
- Statistically analyze the pre- and post-drug administration data to determine the significance of the observed effects[10][14].



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Workflow for a clinical study of Cibenzoline in HOCM.

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